

Quantitative Thermal Properties of n-Octacosane (C₂₈H₅₈)

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Compound Focus: Octacosane

CAS No.: 630-02-4

Cat. No.: S598060

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The following tables consolidate key thermodynamic data for n-**Octacosane** from the NIST WebBook and other compilations [1] [2].

Table 1: Fundamental Phase Change Properties

Property	Value	Unit	Method / Reference	Comment
Melting Point (T _{fus})	334.55	K	KDB [1]	Approx. 61.4 °C
	334 ± 1	K	AVG [2]	Average of 23 values
Boiling Point (T _{boil})	704.80	K	NIST [1] [2]	Approx. 431.7 °C
Triple Point (T _{triple})	333.98 ± 0.70	K	NIST [1] [2]	
Critical Temperature (T _c)	836.00	K	Joback Calculated [1]	

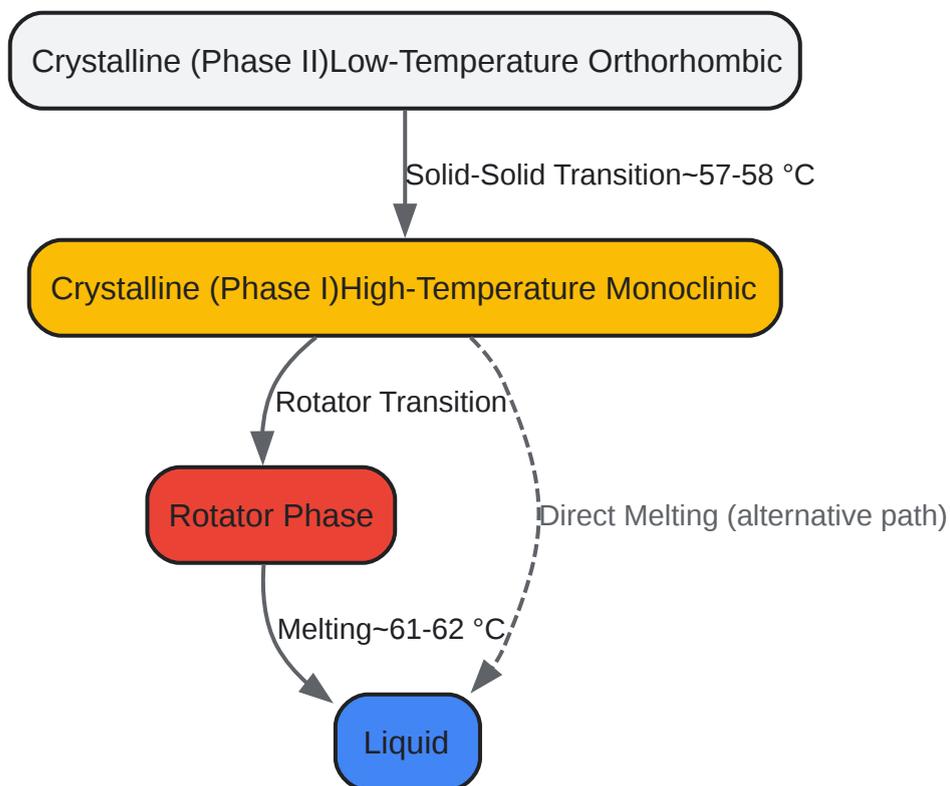
Table 2: Enthalpy and Entropy Data

Property	Value	Unit	Method / Reference	Comment
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	64.64	kJ/mol	NIST [1] [2]	
	67.38	kJ/mol	DSC [1] [2]	
Entropy of Fusion ($\Delta_{\text{fus}}S$)	193.28	J/mol×K	NIST [1] [2]	At 334.5 K
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	141.9 - 152.4	kJ/mol	Correlation-Gas Chromatography (CGC) [1] [2]	Range of reported values
Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$)	209.00 ± 10.00	kJ/mol	NIST [1]	
	195.80 ± 2.20	kJ/mol	NIST [2]	At 326 K

Phase Transition Behavior

n-Alkanes like **Octacosane** exhibit complex solid-state behavior before melting. Research on high-purity, higher n-alkanes indicates they can undergo **solid-solid transitions** from a low-temperature crystalline phase (often orthorhombic) to a high-temperature monoclinic modification (designated M_{h01}) before transitioning to a rotator phase or melting directly [3]. This transition is characterized as **first-order and can be irreversible** [3].

The provided diagram below maps this complex thermal pathway.



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This diagram illustrates the multi-step phase transition pathway of n-**Octacosane**, involving solid-solid and rotator phases before melting [2] [3]. The dashed line indicates a potential alternative direct melting path.

Experimental Protocols

The data in the tables was obtained through standardized experimental techniques:

- **Differential Scanning Calorimetry (DSC):** This is the primary method for determining enthalpies of fusion and solid-solid transitions. A small, precisely weighed sample of **Octacosane** is heated at a controlled rate in an inert atmosphere. The instrument measures the heat flow difference between the sample and a reference, and the **enthalpy is calculated from the area under the endothermic peak** on the resulting thermogram [2] [3].
- **Correlation-Gas Chromatography (CGC):** This technique is used to measure vaporization enthalpies. The **retention time of Octacosane** is measured and compared to standards with known vaporization enthalpies. The relationship between retention time and enthalpy allows for the calculation of $\Delta_{\text{vap}}H$ for **Octacosane** [2].

Application in Thermal Energy Storage

The high enthalpy of fusion and suitable melting temperature make n-**Octacosane** a promising **Phase Change Material (PCM)** for thermal energy storage [4]. Its ability to absorb and release large amounts of energy during phase transitions is leveraged for **temperature regulation, thermal buffering, and improving energy efficiency** in systems like building climate control and solar energy storage [4]. A key area of research involves containing it within a supporting matrix to prevent liquid leakage.

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References

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